

3-methylcyclobutanol CAS number and safety data sheet

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Compound of Interest

Compound Name: 3-Methylcyclobutanol

Cat. No.: B1603523

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In-Depth Technical Guide to 3-Methylcyclobutanol

CAS Number: 20939-64-4

This technical guide provides a comprehensive overview of **3-methylcyclobutanol**, focusing on its chemical identity, safety data, and handling protocols. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Chemical and Physical Properties

3-Methylcyclobutanol is a colorless liquid with the chemical formula $C_5H_{10}O$.^{[1][2]} It is also known by its IUPAC name, 3-methylcyclobutan-1-ol.^[1]

Property	Value	Source
CAS Number	20939-64-4	[1]
Molecular Formula	C ₅ H ₁₀ O	[1][2]
Molecular Weight	86.13 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	133-134 °C	
Density	0.979±0.06 g/cm ³ (Predicted)	
Storage Temperature	Room Temperature; Sealed in dry, 2-8°C	[1][2]

Safety Data Sheet Summary

A complete Safety Data Sheet (SDS) for **3-methylcyclobutanol** (CAS 20939-64-4) is not readily available in public databases. The following information is compiled from aggregated sources and SDS for structurally similar compounds. It should be used for guidance only, and a substance-specific risk assessment should always be conducted before handling.

GHS Hazard Identification

Pictogram	Signal Word	Hazard Class	Hazard Statement
Warning	Flammable liquids (Category 3)	H226: Flammable liquid and vapor[3]	
Warning	Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[3]	
Warning	Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[3]	
Warning	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation[3]	

Precautionary Statements

Type	Statement
Prevention	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4] P261: Avoid breathing mist, vapours or spray.[4] P264: Wash hands and face thoroughly after handling. P271: Use only outdoors or in a well-ventilated area.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Response	P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] P312: Call a POISON CENTER or doctor if you feel unwell. P332+P313: If skin irritation occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention. P370+P378: In case of fire: Use dry chemical, CO ₂ , water spray or alcohol-resistant foam to extinguish.
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4] P403+P235: Store in a well-ventilated place. Keep cool.[4] P405: Store locked up.[4]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocols

Detailed experimental protocols involving **3-methylcyclobutanol** are not available in the provided search results. However, based on its identified hazards, the following general

laboratory procedures are recommended.

Handling Protocol

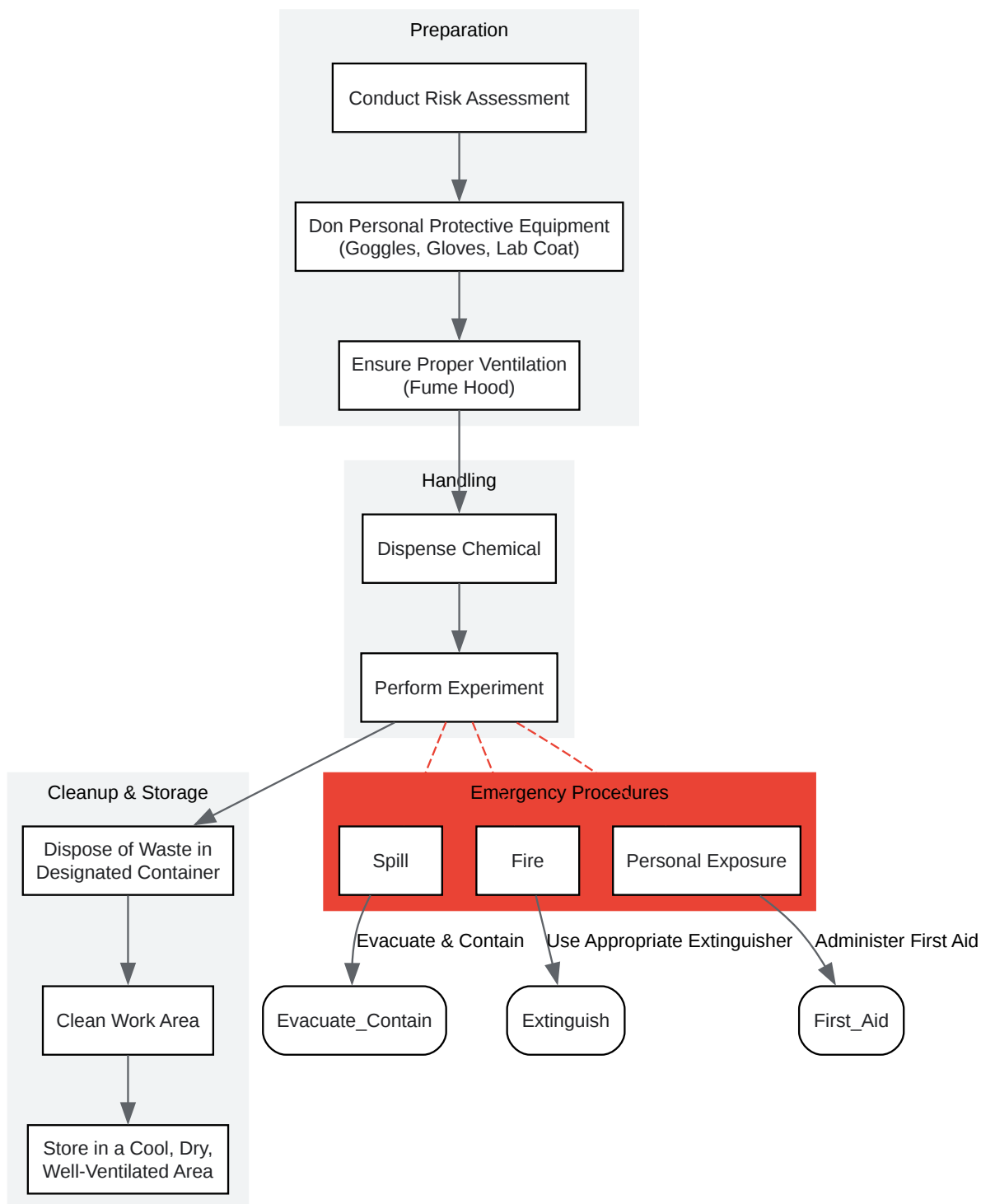
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors. Use explosion-proof electrical and lighting equipment.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualizations

Chemical Structure of 3-Methylcyclobutanol



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